

An In-depth Technical Guide to N-(2,4-Dimethylphenyl)formamide-d9

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Compound of Interest

Compound Name: *N-(2,4-Dimethylphenyl)formamide-d9*
Cat. No.: B13432968

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **N-(2,4-Dimethylphenyl)formamide-d9**. It is intended for researchers, scientists, and professionals in drug development and environmental analysis who are working with or have an interest in this stable isotope-labeled compound.

Core Chemical Properties

N-(2,4-Dimethylphenyl)formamide-d9 is the deuterated analog of N-(2,4-Dimethylphenyl)formamide, a known impurity and degradation product of the pesticide Amitraz. [1][2] The incorporation of nine deuterium atoms makes it a valuable internal standard for quantitative mass spectrometry-based studies.

Property	Value	Source
IUPAC Name	N-[2,3,5-trideuterio-4,6-bis(trideuteriomethyl)phenyl]formamide	[1][3]
CAS Number	Not available for deuterated form; 60397-77-5 for non-deuterated	[4][5][6][7][8][9]
Molecular Formula	C ₉ H ₂ D ₉ NO	[1][2]
Molecular Weight	158.25 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Melting Point	113-115 °C	[1]
Solubility	Slightly soluble in dimethyl sulfoxide and methanol	[1]
InChI Key	JOFDPSBOUCXJCC-XVGWXEQOSA-N	[1][2][3]

Synthesis and Experimental Protocols

The synthesis of **N-(2,4-Dimethylphenyl)formamide-d₉** typically involves the formylation of deuterated 2,4-dimethylaniline. A common laboratory-scale procedure is outlined below.

Synthesis of N-(2,4-Dimethylphenyl)formamide-d₉

Principle: This synthesis involves the reaction of 2,4-dimethylaniline with formic anhydride.^[1] The use of a deuterated starting material or a deuterating agent in a later step leads to the final deuterated product.

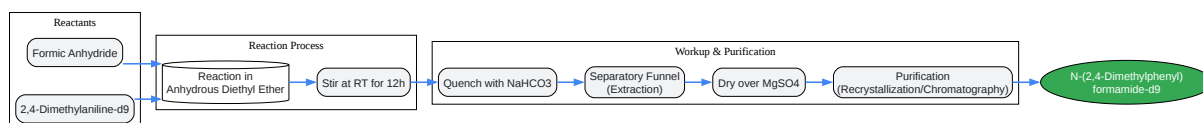
Materials:

- 2,4-Dimethylaniline-d₉
- Formic anhydride

- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 2,4-dimethylaniline-d9 in anhydrous diethyl ether in a round-bottom flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add formic anhydride to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by recrystallization or column chromatography.

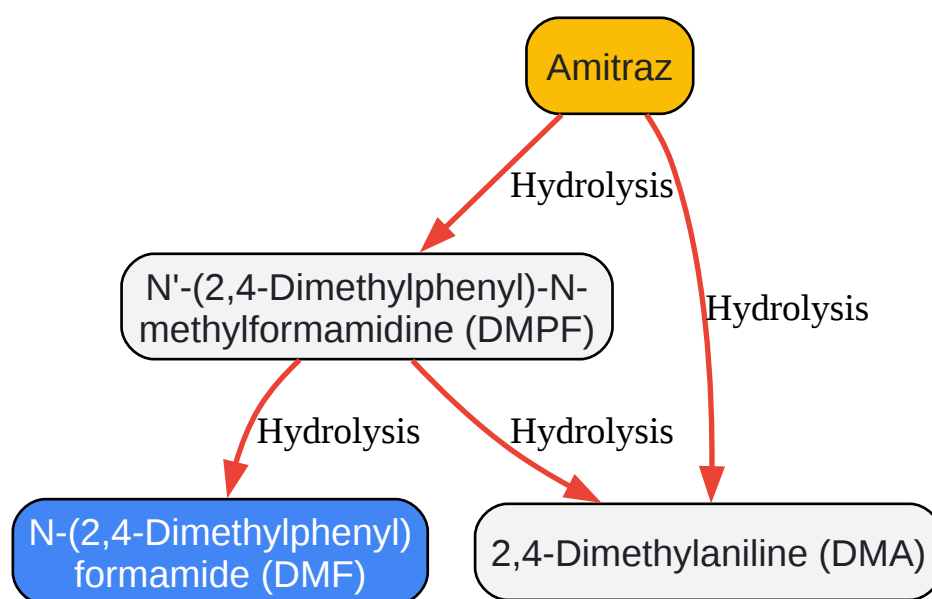


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Synthesis workflow for **N-(2,4-Dimethylphenyl)formamide-d9**.

Biological Significance and Metabolic Pathway

N-(2,4-Dimethylphenyl)formamide is a primary metabolite of the formamidine pesticide Amitraz. [4][10] Amitraz is used in agriculture and veterinary medicine to control mites and ticks.[4] In biological systems and under certain environmental conditions, Amitraz hydrolyzes to form N-(2,4-Dimethylphenyl)formamide and other metabolites.[4][10] Due to its role as a metabolite, **N-(2,4-Dimethylphenyl)formamide-d9** is an essential tool for metabolic and environmental fate studies of Amitraz.



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Simplified metabolic pathway of Amitraz.

Analytical Methodologies

The quantification of N-(2,4-Dimethylphenyl)formamide in various matrices is crucial for regulatory monitoring and research. The use of **N-(2,4-Dimethylphenyl)formamide-d9** as an internal standard is the gold standard for accurate quantification by isotope dilution mass spectrometry.

LC-MS/MS Analysis

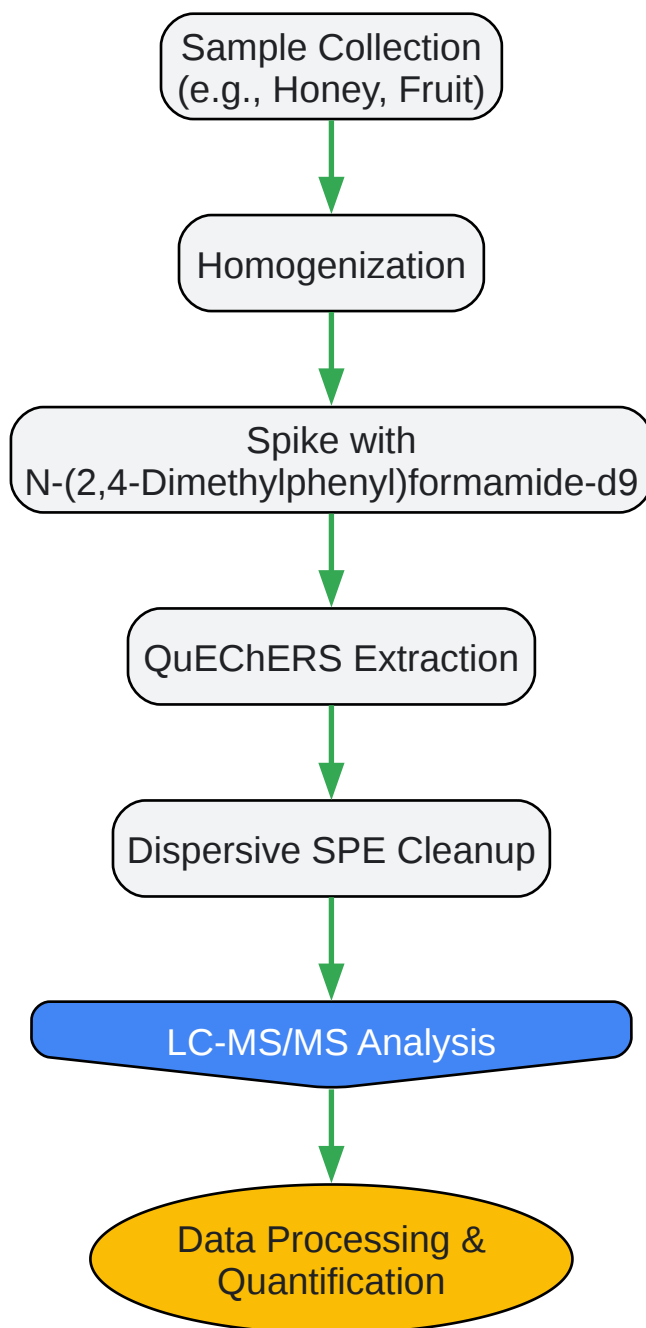
Principle: Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is a highly sensitive and selective method for the determination of N-(2,4-Dimethylphenyl)formamide. The deuterated internal standard is spiked into the sample, and the ratio of the analyte to the internal standard is used for quantification.

Sample Preparation (QuEChERS Method):

- Homogenize the sample matrix (e.g., fruit, soil, honey).
- Weigh a representative portion of the homogenized sample into a centrifuge tube.
- Add a known amount of **N-(2,4-Dimethylphenyl)formamide-d9** internal standard solution.
- Add acetonitrile and appropriate salts for extraction and partitioning.
- Shake vigorously and centrifuge.
- Take an aliquot of the supernatant for cleanup by dispersive solid-phase extraction (d-SPE).
- Centrifuge and filter the supernatant for LC-MS/MS analysis.

LC-MS/MS Parameters:

- Column: A C18 reversed-phase column is typically used.[11]
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with a modifier like formic acid or ammonium formate.[12]
- Ionization: Electrospray ionization (ESI) in positive mode.[11]
- Mass Transitions:
 - N-(2,4-Dimethylphenyl)formamide: m/z 150 \rightarrow 107[12]
 - **N-(2,4-Dimethylphenyl)formamide-d9**: The precursor ion will be approximately m/z 159, with the product ion also showing a corresponding mass shift.



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Analytical workflow for the quantification of N-(2,4-Dimethylphenyl)formamide.

Applications

N-(2,4-Dimethylphenyl)formamide-d9 serves several critical roles in scientific research and analysis:

- Reference Standard: It is used as a certified reference material for the detection and quantification of its non-deuterated counterpart in environmental and food samples.[1]
- Metabolic Studies: Its use as an internal standard allows for the accurate tracing and quantification of Amitraz metabolism in various biological systems.
- Pharmaceutical Intermediate: The non-deuterated form is an intermediate in the synthesis of various biologically active compounds and pharmaceuticals.[1]

Safety and Handling

While a specific safety data sheet for **N-(2,4-Dimethylphenyl)formamide-d9** is not readily available, the safety precautions for the non-deuterated form should be followed. N-(2,4-Dimethylphenyl)formamide is considered toxic if swallowed and is suspected of causing genetic defects.[11] It is also toxic to aquatic life with long-lasting effects.[11]

Recommended Handling Procedures:

- Use only in a well-ventilated area or under a chemical fume hood.[13]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[13]
- Avoid inhalation of dust and contact with skin and eyes.[13]
- Wash hands thoroughly after handling.[14]
- Store in a tightly closed container in a cool, dry place.[13]

Conclusion

N-(2,4-Dimethylphenyl)formamide-d9 is an indispensable tool for the accurate quantification of the corresponding Amitraz metabolite. Its stable isotope label ensures high precision in mass spectrometry-based analytical methods. A thorough understanding of its chemical properties, synthesis, and analytical applications is essential for researchers in environmental science, food safety, and pharmacology. Proper handling and safety precautions are paramount when working with this compound and its non-deuterated analog.

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